

chloranil environmental fate degradation studies

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Compound Focus: Chloranil

CAS No.: 118-75-2

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Chloranil Profile and Environmental Fate

Chloranil (Tetrachloro-1,4-benzoquinone) is a now **obsolete fungicide** that was historically used as a seed protectant to control diseases like downy mildew and damping-off on vegetables and ornamental seedlings [1].

The table below summarizes its key environmental fate properties based on available data:

Parameter	Value	Classification / Implication
Water Solubility	250 mg/L (at 20°C, pH 7) [1]	Moderate aqueous solubility [1]
Soil Degradation (DT ₅₀)	6 days (aerobic, typical) [1]	Non-persistent in soil systems [1]
Octanol-Water Partition Coefficient (Log P)	2.22 [1]	Low; suggests low leaching potential [1]
Vapour Pressure	1.0 mPa (at 20°C) [1]	Low volatility [1]

Parameter	Value	Classification / Implication
Bio-concentration Factor (BCF)	Low risk (based on Log P < 3) [1]	Low risk of bioaccumulation (though high potential was noted elsewhere in the data) [1]
Primary Degradation Route	Soil degradation [1]	Not specified, but soil microbes are implied.

Hazards and Regulatory Status

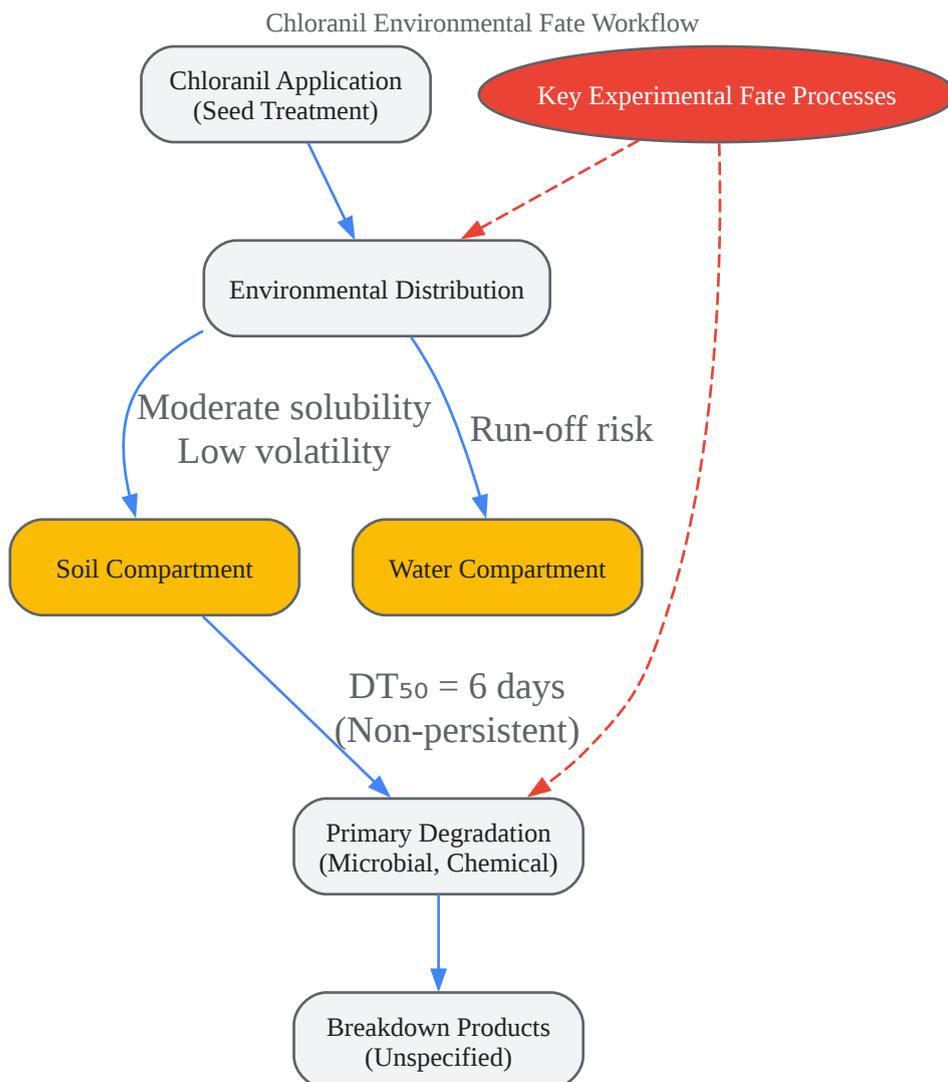
Chloranil's profile includes several important environmental and health hazards that are critical for researchers to note.

Aspect	Details
Ecotoxicity	Highly toxic to fish [1]. It is classified as hazardous to the environment, with special attention needed for aquatic life [2].
Mammalian Toxicity	Acute oral LD ₅₀ > 4000 mg/kg (low toxicity), but it is an irritant to the skin, eyes, and respiratory tract [1] [2] [3].
Decomposition	When heated, it decomposes to emit toxic fumes including hydrogen chloride gas [2] [3].
Regulatory Status	Not approved under current EU regulations (EC 1107/2009) and is considered obsolete, though it may be available in some countries [1].

Inferred Degradation Pathways and Experimental Considerations

While explicit degradation studies were not found, the available data allows for inferences about its environmental behavior.

The following diagram outlines the general environmental fate and degradation workflow for an obsolete pesticide like **chloranil**, based on the data points we have.



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Based on its classification as a quinone fungicide, its mode of action involves the **inhibition of electron transport, photophosphorylation, and CO₂ fixation** in target fungi [1]. This reactive nature suggests that its degradation likely involves microbial and chemical processes that disrupt the quinone structure.

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References

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